

# An In-depth Technical Guide to the Industrial Applications of Dicyclohexyl Phthalate

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## Compound of Interest

Compound Name: *Dicyclohexyl phthalate*

Cat. No.: *B1670489*

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## Introduction

**Dicyclohexyl phthalate** (DCHP), a phthalate ester of phthalic acid, is a versatile chemical compound primarily utilized as a plasticizer in the polymer industry. Its main function is to enhance the flexibility, durability, and processability of various plastic materials. Beyond its role as a softener, DCHP also contributes to the stabilization of polymers against environmental degradation and helps in preventing material deformation such as creep. This technical guide provides a comprehensive overview of the core industrial applications of DCHP, supported by quantitative data, detailed experimental protocols for its evaluation, and visualizations of key processes.

## Key Industrial Applications

**Dicyclohexyl phthalate's** primary role in industrial settings is as a plasticizer, a substance added to polymers to increase their flexibility and workability.<sup>[1]</sup> It is also used to a lesser extent in other applications.

## Plasticizer in Polymers

DCHP is incorporated into a variety of polymers to modify their physical properties. The most significant applications are in:

- **Polyvinyl Chloride (PVC):** DCHP is a key additive in PVC formulations, transforming the otherwise rigid material into a flexible form suitable for a wide range of products. This includes films, cables, flooring, and profiles.<sup>[1]</sup> The inclusion of DCHP enhances the mechanical properties of PVC by increasing elongation and reducing stiffness.<sup>[1]</sup>
- **Acrylic Resins:** In acrylic resins, DCHP improves resistance to weathering and light, making them ideal for outdoor applications such as coatings and signage.<sup>[1]</sup>
- **Polystyrene:** The addition of DCHP to polystyrene can lead to improved impact resistance and enhanced processability.<sup>[1]</sup>
- **Nitrocellulose:** For nitrocellulose-based products like lacquers and finishes, DCHP contributes to better film formation and overall durability.<sup>[1][2]</sup> It is often used as a co-plasticizer in nitrocellulose formulations, typically at a concentration of 10-20% of the total plasticizer amount, to improve moisture resistance and surface feel.<sup>[3]</sup>
- **Other Polymers:** DCHP also finds use as a plasticizer for ethyl cellulose and chlorinated rubber.<sup>[4]</sup>

## Other Industrial Uses

Beyond its primary function as a plasticizer, DCHP is also utilized in:

- **Adhesives and Sealants:** It is incorporated into adhesives and sealants to improve their elasticity and adhesion properties, which is particularly beneficial in construction and automotive applications.<sup>[5]</sup>
- **Textile Coatings:** The textile industry uses DCHP for coating synthetic fibers to enhance the softness and flexibility of fabrics.<sup>[5]</sup>
- **Rubber Formulations:** In rubber products like tires, belts, and hoses, DCHP is used to improve elasticity and flexibility.<sup>[5]</sup>
- **Specialty Inks:** It is also used in the formulation of printing inks.<sup>[4]</sup>

## Quantitative Data on Dicyclohexyl Phthalate

The performance of DCHP as a plasticizer can be quantified through various physical and chemical tests. Below are tables summarizing key properties and performance data.

Table 1: Physical and Chemical Properties of **Dicyclohexyl Phthalate**

Property	Value	Reference
CAS Number	84-61-7	[6]
Molecular Formula	C <sub>20</sub> H <sub>26</sub> O <sub>4</sub>	[7]
Molecular Weight	330.42 g/mol	[7]
Appearance	White to off-white granular solid	[6]
Melting Point	63°C (145.4°F)	[6]
Solubility in Water	1.015 mg/L	[6]
Bulk Density	0.787 g/mL	[6]

Table 2: Typical Specifications of Commercial **Dicyclohexyl Phthalate**

Parameter	Specification	Test Method	Reference
Ester Content (% by area)	98.00 min	Gas Chromatography	[4]
Acid Number (mg KOH/g)	0.5 max	ASTM D1045-08	[4]
Acidity as Phthalic Acid (Wt. %)	0.075 max	ASTM D1045-08	[4]
Color (in 10% Acetone, HU)	50 max	ASTM D1045-08	[4]

## Experimental Protocols

The evaluation of DCHP's performance as a plasticizer involves a series of standardized tests to measure its effect on the physical, mechanical, and thermal properties of the polymer.

## Mechanical Properties Testing

### 1. Tensile Properties (ASTM D882)

- **Objective:** To determine the tensile strength, elongation at break, and modulus of elasticity of thin plastic sheeting and films containing DCHP.
- **Methodology:**
  - Prepare standardized dumbbell-shaped specimens from the plasticized polymer sheets.
  - Condition the specimens at a controlled temperature and humidity.
  - Mount the specimen in the grips of a universal testing machine.
  - Apply a tensile load at a constant rate of crosshead movement until the specimen fails.
  - Record the load and elongation throughout the test to generate a stress-strain curve.
  - From the curve, calculate the tensile strength (maximum stress), elongation at break (strain at failure), and modulus of elasticity (stiffness).

### 2. Hardness Testing (ASTM D2240)

- **Objective:** To measure the indentation hardness of the plasticized polymer.
- **Methodology:**
  - Place a flat specimen of the plasticized material on a hard, flat surface.
  - Press a durometer (a specialized hardness tester with a specific indenter shape) firmly against the specimen.
  - Read the hardness value from the durometer's scale. The scale (e.g., Shore A or Shore D) depends on the material's hardness.

## Thermal Analysis

### 1. Differential Scanning Calorimetry (DSC) (ASTM E1356)

- Objective: To determine the glass transition temperature ( $T_g$ ) of the polymer, which is lowered by the addition of a plasticizer.
- Methodology:
  - A small, weighed sample of the plasticized polymer is placed in a DSC pan.
  - The sample is heated at a controlled rate in an inert atmosphere.
  - The heat flow to the sample is measured and compared to an empty reference pan.
  - The glass transition is observed as a step change in the heat flow curve. The midpoint of this step is taken as the  $T_g$ . For PVC, the addition of 10wt% and 20wt% of a plasticizer like DOP has been shown to significantly lower the  $T_g$ .[\[8\]](#)

### 2. Thermogravimetric Analysis (TGA) (ASTM E1131)

- Objective: To evaluate the thermal stability of the plasticized polymer and determine the onset of degradation.
- Methodology:
  - A small, weighed sample is placed in a TGA furnace.
  - The sample is heated at a constant rate in a controlled atmosphere (e.g., nitrogen or air).
  - The mass of the sample is continuously monitored as a function of temperature.
  - The resulting TGA curve shows the temperatures at which mass loss occurs, indicating decomposition. For PVC, decomposition typically begins with the formation of HCl.[\[9\]](#)

## Migration and Extraction Analysis

### 1. Plasticizer Migration Testing

- Objective: To quantify the amount of DCHP that leaches from the polymer into a surrounding medium.
- Methodology:
  - Immerse a known surface area of the plasticized polymer in a specific food simulant (e.g., distilled water, 3% acetic acid, 10% ethanol, or a fatty food simulant like olive oil) or another relevant solvent.[\[1\]](#)[\[10\]](#)
  - Store the sample at a controlled temperature for a specified period.
  - Analyze the simulant for the concentration of the migrated DCHP using an appropriate analytical technique, such as Gas Chromatography-Mass Spectrometry (GC-MS).[\[11\]](#)[\[12\]](#)

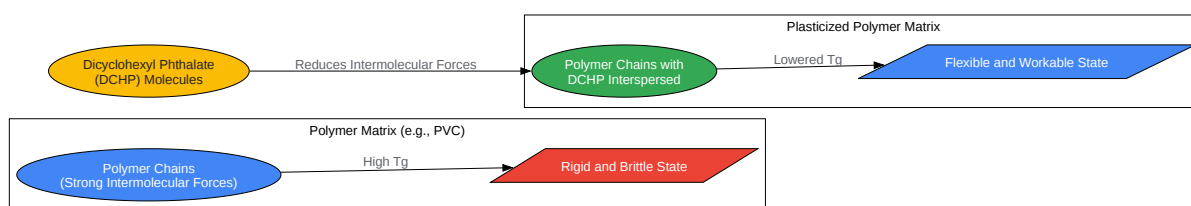
## 2. Quantification of DCHP in Polymers (GC-MS)

- Objective: To determine the concentration of DCHP within a polymer matrix.
- Methodology:
  - Sample Preparation:
    - Dissolve a known weight of the polymer sample in a suitable solvent (e.g., tetrahydrofuran).
    - Precipitate the polymer by adding a non-solvent (e.g., methanol).
    - Filter the solution to separate the polymer. The filtrate now contains the extracted DCHP.
    - Alternatively, perform a solvent extraction using a technique like Soxhlet extraction.
  - GC-MS Analysis:
    - Inject a known volume of the filtrate into a gas chromatograph coupled with a mass spectrometer.

- The GC separates the components of the mixture based on their boiling points and interaction with the stationary phase.
- The MS identifies and quantifies the DCHP based on its unique mass spectrum.

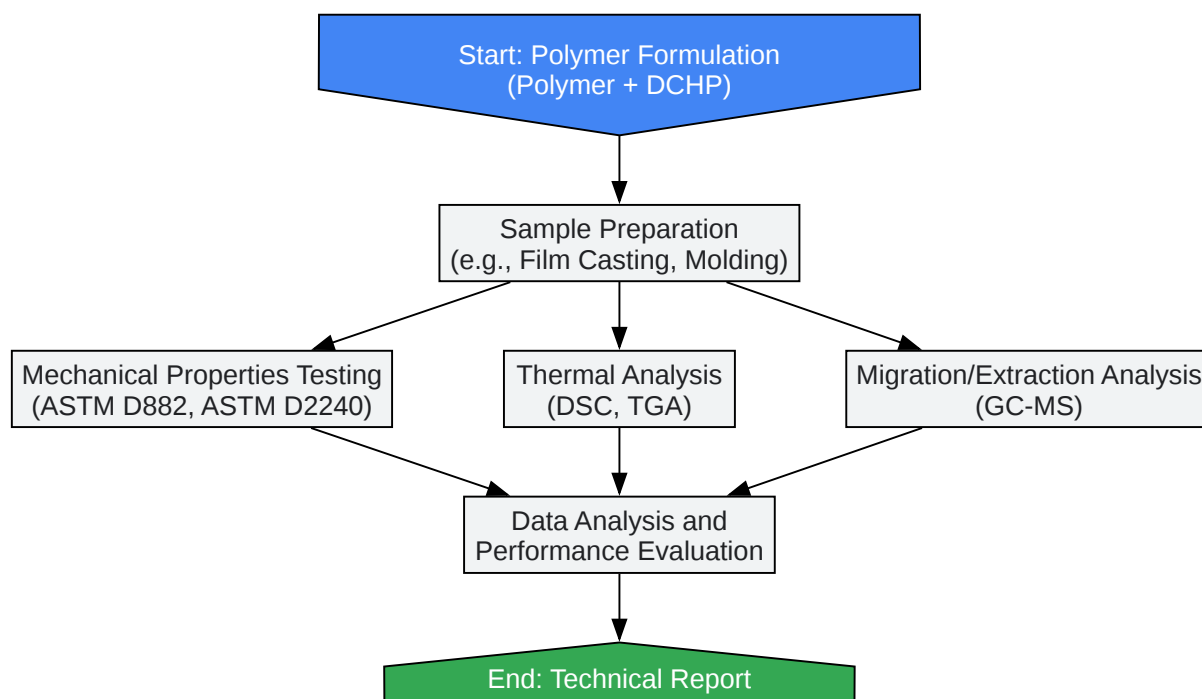
## Visualizations

### Signaling Pathways and Workflows



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Caption: Mechanism of plasticization by **Dicyclohexyl phthalate** (DCHP).



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Caption: General experimental workflow for evaluating DCHP as a plasticizer.

## Conclusion

**Dicyclohexyl phthalate** remains a significant plasticizer in the polymer industry, valued for its ability to impart flexibility, durability, and stability to a range of materials, most notably PVC. Its performance can be rigorously evaluated through a suite of standardized experimental protocols that provide quantitative data on its effects on mechanical, thermal, and migration properties. This in-depth technical guide serves as a foundational resource for researchers, scientists, and drug development professionals seeking to understand and utilize DCHP in their respective fields.



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## References

- 1. Study on migration behavior of phthalate esters from PVC cling films [plaschina.com.cn]
- 2. nbinnno.com [nbinnno.com]
- 3. Page loading... [wap.guidechem.com]
- 4. kljindia.com [kljindia.com]
- 5. Dicyclohexyl phthalate manufacturer in China, commercially produces DCHP with an annual capacity of 600 tons per year [comwin-china.com]
- 6. lanxess.com [lanxess.com]
- 7. Dicyclohexyl phthalate | C20H26O4 | CID 6777 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 8. hitachi-hightech.com [hitachi-hightech.com]
- 9. Replacing Di(2-ethylhexyl) Terephthalate by Di(2-ethylhexyl) 2,5-Furandicarboxylate for PVC Plasticization: Synthesis, Materials Preparation and Characterization [mdpi.com]
- 10. repositorio.ital.sp.gov.br [repositorio.ital.sp.gov.br]
- 11. Studies examine phthalate migration from PVC films and adhesives | Food Packaging Forum [foodpackagingforum.org]
- 12. benchchem.com [benchchem.com]
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